

Electrochemical Potential Window of Dilithium Terephthalate (Li TP): An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Terephthalic acid, lithium salt*

CAS No.: 28313-49-7

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TP Anodes

Executive Summary

Dilithium Terephthalate (Li

TP, Li

C

H

O

) represents a class of "green" organic anode materials for Lithium-ion batteries (LIBs). Unlike inorganic intercalation compounds (e.g., Graphite, Li

Ti

O

), Li

TP operates via a conversion mechanism involving the reversible lithiation of carboxylate groups.

The defining electrochemical characteristic of Li

TP is its redox potential plateau at typically 0.8 V vs. Li/Li

. This potential is advantageous as it avoids the formation of lithium dendrites (which occur near 0 V) while providing a safer operating window than graphite, albeit with a lower energy density. This guide provides the rigorous experimental frameworks required to determine, validate, and optimize this potential window.

Fundamental Electrochemistry

The Redox Mechanism

The electrochemical activity of Li

TP arises from the two carboxylate ($-\text{COOLi}$) groups attached to the benzene ring. Upon reduction (lithiation), each carboxylate group accepts one electron and one Li

ion, transforming the carbonyl double bond ($\text{C}=\text{O}$) into a radical anion stabilized by resonance.

- Reaction:
- Theoretical Capacity: ~ 226 mAh/g (based on 2-electron transfer).
- Standard Potential:

V vs. Li/Li

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The Stability Window

The "electrochemical potential window" for an active material refers to the voltage range in which it can cycle reversibly without degrading the electrolyte or the material itself.

Parameter	Value / Range	Notes
Lithiation Plateau	0.80 V vs. Li/Li	Primary active redox potential.
Delithiation Plateau	0.90 - 0.95 V vs. Li/Li	Hysteresis is typically low (<150 mV).
Operable Window	0.5 V – 2.5 V	Recommended cycling range.
SEI Formation	< 0.6 V	Solid Electrolyte Interphase forms if cycled below 0.6 V in carbonate electrolytes.
Oxidative Limit	> 4.0 V	Material is stable but inactive; electrolyte oxidation becomes the limiting factor.

Experimental Protocols (Self-Validating Systems)

To accurately determine the potential window and redox kinetics, the following protocols must be executed. These are designed to be self-validating: if the specific metrics (e.g., Coulombic Efficiency) are not met, the precursor purity or cell assembly is flawed.

Protocol A: Synthesis & Electrode Preparation

High purity Li

TP is critical. Impurities (unreacted terephthalic acid) will cause noise in the CV scan.

- Synthesis: Dissolve Terephthalic Acid (TPA) in aqueous LiOH (molar ratio 1:2.05 to ensure full neutralization).
- Precipitation: Add excess ethanol to precipitate Li

TP. Filter and dry at 150°C under vacuum for 12 hours.

- Slurry Mix: Mix Li

TP (60%), Super P Carbon (30%), and PVDF or Sodium Alginate binder (10%) in NMP or water.

- Coating: Doctor-blade onto Copper foil. Loading level: 1.5 - 2.0 mg/cm².
- Drying: 100°C vacuum oven for 12h. Validation: Moisture content must be <10 ppm (Karl Fischer titration) to prevent HF formation in electrolyte.

Protocol B: Cyclic Voltammetry (CV) Determination

This experiment maps the redox peaks and defines the kinetic window.

- Cell Assembly: Assemble CR2032 coin cells in an Argon glovebox (O₂, H₂O < 0.1 ppm).
 - WE: Li TP composite.[\[1\]](#)
 - CE/RE: Li metal chip.
 - Electrolyte: 1M LiPF₆ in EC:DMC (1:1 vol) or 1M LiTFSI in DOL:DME (for improved kinetics).
- Conditioning: Rest cell for 6 hours to ensure separator wetting.
- Scan Parameters:
 - Voltage Range: 0.01 V to 3.0 V vs. Li/Li
 - Scan Rate: 0.1 mV/s (initial), then 0.2, 0.5, 1.0 mV/s for kinetic analysis.
- Data Validation:
 - Cycle 1: Expect a broad cathodic peak around 0.6-0.7V (SEI formation + Lithiation).

- Cycle 2+: Sharp, reversible redox pair at 0.80 V (cathodic) and 0.95 V (anodic).
- Pass Criteria: Peak separation () should be < 200 mV at 0.1 mV/s.

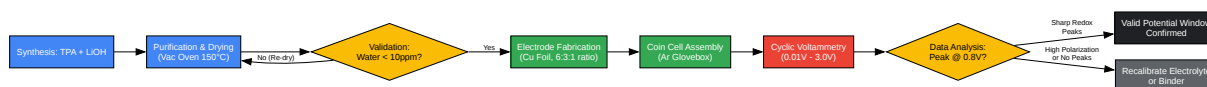
Protocol C: Galvanostatic Intermittent Titration Technique (GITT)

Use GITT to determine the thermodynamic equilibrium potential (removing kinetic overpotential).

- Pulse: Apply current pulse (0.1 C) for 10 minutes.
- Relaxation: Rest for 40 minutes (or until $dV/dt < 1$ mV/h).
- Repeat: Until voltage limit (0.5 V or 2.0 V) is reached.
- Output: The plot of relaxed open-circuit voltage (OCV) vs. Capacity provides the "True" thermodynamic window.

Visualization of Electrochemical Workflow

The following diagram illustrates the logical flow from material synthesis to electrochemical validation, highlighting the critical decision nodes (diamonds) that ensure scientific integrity.



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Figure 1: Validated workflow for determining the electrochemical potential window of Li TP.

Factors Influencing the Potential Window

While the thermodynamic redox potential is intrinsic to the Li

TP molecule, the observed window depends on external factors:

Electrolyte Compatibility

- Carbonate (EC/DMC): Standard. Forms a stable SEI but may show higher overpotential.
 - Ether (DOL/DME): Often yields sharper redox peaks and better kinetics due to lower desolvation energy of Li
- , effectively "widening" the usable high-rate window.

Binder Interaction

Using Sodium Alginate (SA) instead of PVDF has been shown to improve the stability of the potential window. The abundant polar groups in SA interact with the carboxylates in Li

TP, preventing dissolution of the active material into the electrolyte, which is a common failure mode that "shrinks" the effective cycle life window.

Temperature Effects

- Low Temp ($<0^{\circ}\text{C}$): Polarization increases; the discharge plateau may shift to 0.6 V.
- High Temp ($>50^{\circ}\text{C}$): Kinetics improve, but solubility of Li

TP in organic electrolytes increases, risking capacity fade.

Comparative Data Summary

The following table contextualizes Li

TP against other organic anode materials.

Material	Redox Potential (vs. Li/Li)	Theoretical Capacity (mAh/g)	Stability Issues
Li TP (Terephthalate)	0.80 V	226	Moderate solubility in carbonates.
Li DHT (Dihydroxy)	2.5 - 3.0 V	~220	Used as Cathode, not Anode.
Li TP (Fully Lithiated)	N/A	N/A	Air unstable; synthesis intermediate.
Na TP (Sodiated)	0.30 V (vs. Na/Na)	255	Lower voltage plateau than Li analogue.

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